

Introduction: The Role of Ethyl 4-bromobenzoate in Modern Synthesis

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Compound of Interest

Compound Name: Ethyl 4-bromobenzoate

Cat. No.: B1630516

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Ethyl 4-bromobenzoate is a versatile chemical intermediate of significant interest to researchers in drug development and materials science.^[1] As an ester bearing an electron-withdrawing substituent, its chemical properties make it a valuable building block in a variety of synthetic transformations.^[2] It is frequently employed in cross-coupling reactions and the synthesis of more complex molecules, serving as a foundational component in the development of novel pharmaceuticals, agrochemicals, and dyes.^{[1][2][3]}

Given its prevalence in the laboratory, a comprehensive understanding of its safety profile is not merely a regulatory formality but a cornerstone of responsible research. This guide, prepared from the perspective of a Senior Application Scientist, moves beyond a simple recitation of safety data. It aims to provide a deep, mechanistic understanding of the hazards associated with **Ethyl 4-bromobenzoate** and to establish self-validating protocols for its safe handling, storage, and disposal, ensuring the protection of both researchers and the integrity of their work.

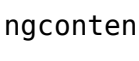
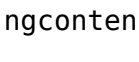
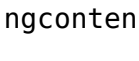
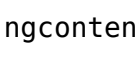
Section 1: Chemical and Physical Identity

A precise understanding of a compound's physical properties is the foundation of its safe handling. For instance, knowing that **Ethyl 4-bromobenzoate** is a liquid at room temperature with a low melting point informs the necessary storage and spill-response procedures.^{[2][4]} Its low water solubility has direct implications for both environmental disposal and firefighting measures.^{[2][5]}

Property	Value	Source(s)
CAS Number	5798-75-4	[2] [4]
Molecular Formula	C ₉ H ₉ BrO ₂	[2] [4]
Molecular Weight	229.07 g/mol	[2] [4]
Appearance	Clear, colorless to light yellow liquid	[2] [6]
Melting Point	18 °C	[2] [4] [5]
Boiling Point	131 °C at 14 mmHg	[2] [7]
Density	1.403 g/mL at 25 °C	[2] [7]
Flash Point	>113 °C (>235.4 °F) - closed cup	[5]
Water Solubility	Insoluble / Slightly soluble	[2] [5]
Refractive Index (n _{20/D})	~1.544	[2] [7]

Section 2: Hazard Identification and GHS Classification

Ethyl 4-bromobenzoate is classified as a hazardous substance under the Globally Harmonized System (GHS).[\[8\]](#) The primary hazards are related to its irritant properties and its potential environmental impact. Understanding these classifications is critical for implementing appropriate safety controls.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Skin Corrosion/Irritation (Category 2)		Warning	H315: Causes skin irritation.[8]
Serious Eye Damage/Irritation (Category 2)		Warning	H319: Causes serious eye irritation.[8]
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation		Warning	H335: May cause respiratory irritation.[8]
Hazardous to the Aquatic Environment, Long-term Hazard (Category 2)		Warning	H411: Toxic to aquatic life with long lasting effects.[5]

Expert Insight: The irritant nature of this compound is typical for many aromatic esters. The ester functional group can be hydrolyzed to the corresponding carboxylic acid and alcohol, which can disrupt cell membranes. The bromine atom enhances the molecule's reactivity and lipophilicity, potentially increasing its ability to penetrate skin and mucous membranes, leading to irritation.

Section 3: Safe Handling, Storage, and Reactivity

A proactive approach to safety is paramount. The following protocols are designed to minimize exposure and prevent incidents.

Handling Protocols

- Engineering Controls: All manipulations of **Ethyl 4-bromobenzoate** must be conducted in a certified chemical fume hood to prevent inhalation of vapors or mists.[8][9][10] Ensure that an eyewash station and safety shower are readily accessible.[8]

- **Personal Contact Avoidance:** Avoid all personal contact, including inhalation and contact with skin and eyes.^[11] Do not eat, drink, or smoke in the laboratory area.^[11]
- **Grounding and Bonding:** While the flash point is high, it is good practice to prevent the buildup of static electricity when transferring larger quantities.
- **Hygiene:** Wash hands thoroughly with soap and water after handling and before breaks or leaving the laboratory.^{[9][11]} Contaminated work clothing should not be allowed out of the workplace and should be laundered separately.^[11]

Storage Protocols

- **Container Integrity:** Store in the original, tightly sealed container to prevent leakage and contamination.^{[9][11]} Containers that have been opened must be carefully resealed and kept upright.^[9]
- **Storage Environment:** Keep containers in a cool, dry, and well-ventilated area.^{[8][9][11]} The recommended storage temperature is room temperature.^{[2][12]}
- **Segregation:** Store away from incompatible materials, particularly strong oxidizing agents and strong acids, to prevent hazardous reactions.^{[8][9]} Also, store away from foodstuff containers.^[11]

Stability and Reactivity

- **Chemical Stability:** The compound is stable under recommended storage conditions.^{[8][9]}
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids.^{[8][9]}
- **Hazardous Decomposition Products:** Under fire conditions, thermal decomposition can release toxic and irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide gas.^{[8][9]}

Section 4: Exposure Control and Personal Protective Equipment (PPE)

The hierarchy of controls dictates that engineering controls (fume hoods) are the first line of defense. However, appropriate PPE is mandatory as a crucial secondary barrier.

- Eye and Face Protection: Wear tight-sealing safety goggles or a face shield.[8] Standard safety glasses do not provide adequate protection against splashes.
- Skin Protection:
 - Gloves: Handle with chemically resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use.[9] Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[9] Dispose of contaminated gloves after use in accordance with laboratory procedures.[9]
 - Lab Coat: A flame-retardant lab coat or impervious clothing must be worn to protect street clothes and prevent skin exposure.[9]
- Respiratory Protection: Under normal laboratory use within a fume hood, respiratory protection is not typically required. If engineering controls fail or for large-scale operations, a NIOSH/MSHA-approved respirator with appropriate cartridges should be used.[8][9]

Workflow for Donning and Doffing PPE



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Caption: Logical workflow for the correct sequence of donning and doffing Personal Protective Equipment (PPE).

Section 5: First Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

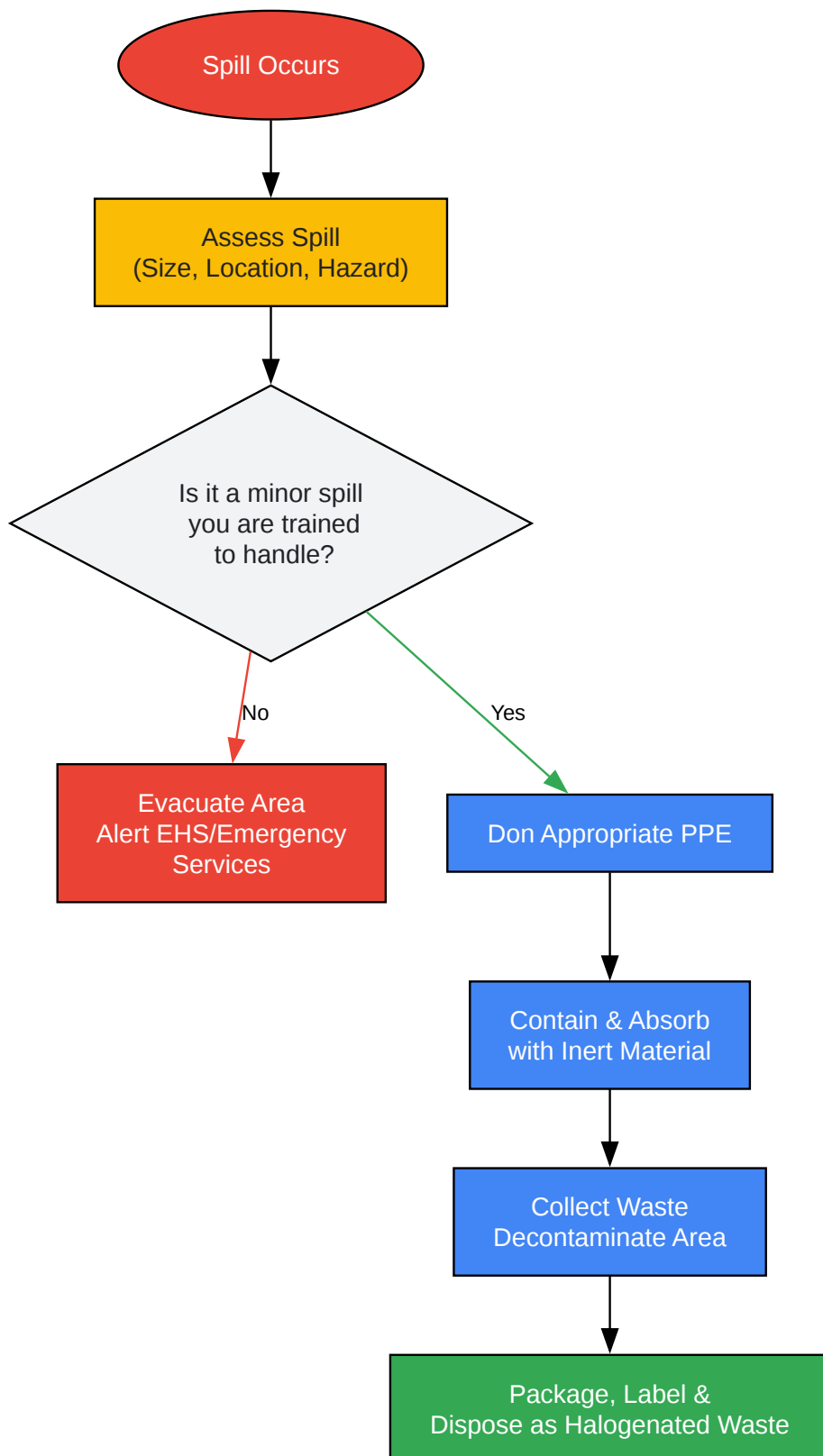
- Inhalation: If vapors are inhaled, immediately move the person to fresh air.[8][9] If the person is not breathing, give artificial respiration. Seek medical attention.[8][9]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes.[8][9] If skin irritation occurs, get medical advice.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[8] Remove contact lenses if present and easy to do so.[8][11] If eye irritation persists, seek medical attention.[8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. [9] Clean the mouth with water and drink plenty of water afterward.[8] Consult a physician immediately.[9]

Spill and Leak Response Protocol

A minor spill in a laboratory setting can be managed by trained personnel by following a systematic procedure.

- Alert & Assess: Alert personnel in the immediate area. Assess the extent of the spill and any immediate fire or inhalation hazards.
- Secure: Restrict access to the spill area. Ensure the fume hood is operating correctly.
- Protect: Wear appropriate PPE, including double gloves, safety goggles, and a lab coat.
- Contain & Absorb: Contain the spill with an inert absorbent material such as sand, vermiculite, or a commercial sorbent.[8][9][11] Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Clean & Decontaminate: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste.[9] Wipe the spill area with a cloth or sponge, then decontaminate with soap and water. All cleaning materials must be disposed of as hazardous waste.
- Dispose: Seal and label the waste container as "Halogenated Organic Waste" containing **Ethyl 4-bromobenzoate**. [10] Arrange for disposal through your institution's environmental health and safety office.[9]

Spill Response Decision Workflow



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Caption: A decision-making workflow for responding to a chemical spill in the laboratory.

Section 6: Disposal Considerations

Proper waste management is a critical aspect of laboratory safety and environmental responsibility.

- **Waste Classification:** **Ethyl 4-bromobenzoate** is a halogenated organic compound and must be disposed of as hazardous waste.[10]
- **Segregation is Key:** Crucially, this waste stream must be segregated from non-halogenated organic waste.[10] Mixing waste streams can complicate the disposal process and increase costs. Do not let the product enter drains or the sewer system, as it is toxic to aquatic life.[8][9]
- **Procedure:** Collect surplus and non-recyclable solutions in a designated, properly labeled, and sealed container for "Halogenated Organic Waste." [10] Contact a licensed professional waste disposal service for removal.[9]
- **Contaminated Packaging:** Dispose of "empty" containers as unused product, as they will contain chemical residue.[9] The rinsate from cleaning containers must also be collected as hazardous waste.[10]

Section 7: Toxicological and Ecological Information

- **Toxicological Summary:** To the best of current knowledge, the chemical, physical, and toxicological properties of **Ethyl 4-bromobenzoate** have not been thoroughly investigated.[9] The primary known effects are irritation to the skin, eyes, and respiratory system.[8][13] No component of this product is identified as a probable, possible, or confirmed human carcinogen by IARC.[9]
- **Ecological Summary:** The compound is classified as toxic to aquatic life with long-lasting effects.[5][13] Therefore, it should not be released into the environment.[8][9] Due to its low water solubility, it is not likely to be mobile in the environment.[8] Data on persistence, degradability, and bioaccumulation are largely unavailable.[9]

Conclusion

Ethyl 4-bromobenzoate is an indispensable tool in the synthetic chemist's arsenal. Its utility, however, is paired with distinct hazards that demand respect and careful management. By moving beyond mere compliance and embracing a scientifically grounded understanding of its properties and risks, researchers can create a self-validating system of safety. The protocols and insights outlined in this guide—from proactive handling and storage to robust emergency preparedness—are designed to empower scientists to work with this compound confidently and safely, fostering a culture where scientific advancement and personal safety are inextricably linked.

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